

Environmental Fate and Transport of Carbofuran in Soil: A Technical Guide

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Compound of Interest

Compound Name: Carbofuran

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Introduction

Carbofuran (2,3-dihydro-2,2-dimethyl-7-benzofuranyl N-methylcarbamate) is a broad-spectrum carbamate pesticide that has been widely used as an insecticide, nematicide, and acaricide.[1] Due to its high toxicity and potential for environmental contamination, understanding its fate and transport in the soil compartment is of paramount importance for environmental risk assessment and the development of remediation strategies.[1][2] This technical guide provides an in-depth overview of the key processes governing the environmental behavior of **carbofuran** in soil, including its degradation, adsorption, and transport mechanisms. The information is supplemented with quantitative data, detailed experimental protocols, and visual representations of key pathways and workflows.

Data Presentation: Quantitative Overview of Carbofuran's Behavior in Soil

The persistence and mobility of **carbofuran** in soil are dictated by a combination of its physicochemical properties and the characteristics of the soil environment. The following tables summarize key quantitative data from various studies, providing a comparative look at its behavior under different conditions.

Table 1: Soil Half-Life (DT50) of **Carbofuran**

Soil Type	pH	Organic Matter (%)	Temperature (°C)	Moisture Content	Half-Life (days)	Reference(s)
Sandy Loam	6.5	0.4	-	-	Not specified	[3]
Silt Loam	7.1	1.2	-	-	Not specified	[3]
Clay	-	High	-	-	115.52 - 203.87	[4]
Loamy Sand	-	-	-	-	<3 in pre-treated soil	[5]
Various	4.3 - 7.9	-	-	-	21 - >350	[6]
Moroccan Soil	-	-	-	Field Conditions	~148	[6]
Tropical Soils	-	-	-	-	66 - 115.5	[4]
General	-	-	-	-	11 - 75	[7]

Table 2: Soil Sorption Coefficients (Kd and Koc) of **Carbofuran**

Soil Type	pH	Organic Carbon (%)	Kd (L/kg)	Koc (L/kg)	Reference(s)
Silt Loam	7.1	1.2	0.246	20.5	[3]
Sandy Loam	6.5	0.4	0.115	28.9	[3]
Sandy Loam	-	-	0.11 - 4.1	-	[8]
Loam	-	-	-	-	[9]
General	-	-	-	7.3 - 123	[7]
General	-	-	-	22	[10]

Core Processes Governing Carbofuran's Fate in Soil

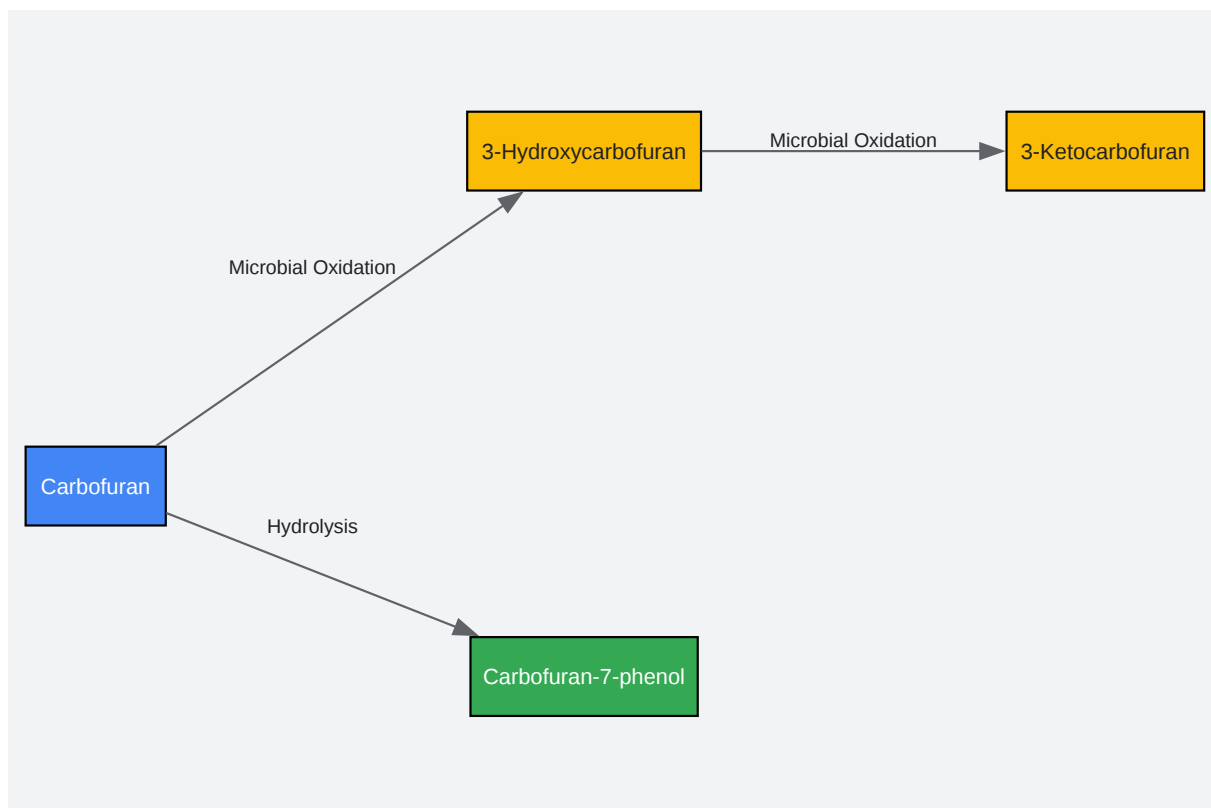
The environmental fate of **carbofuran** in soil is primarily governed by three interconnected processes: degradation, adsorption/desorption, and transport (leaching and volatilization).

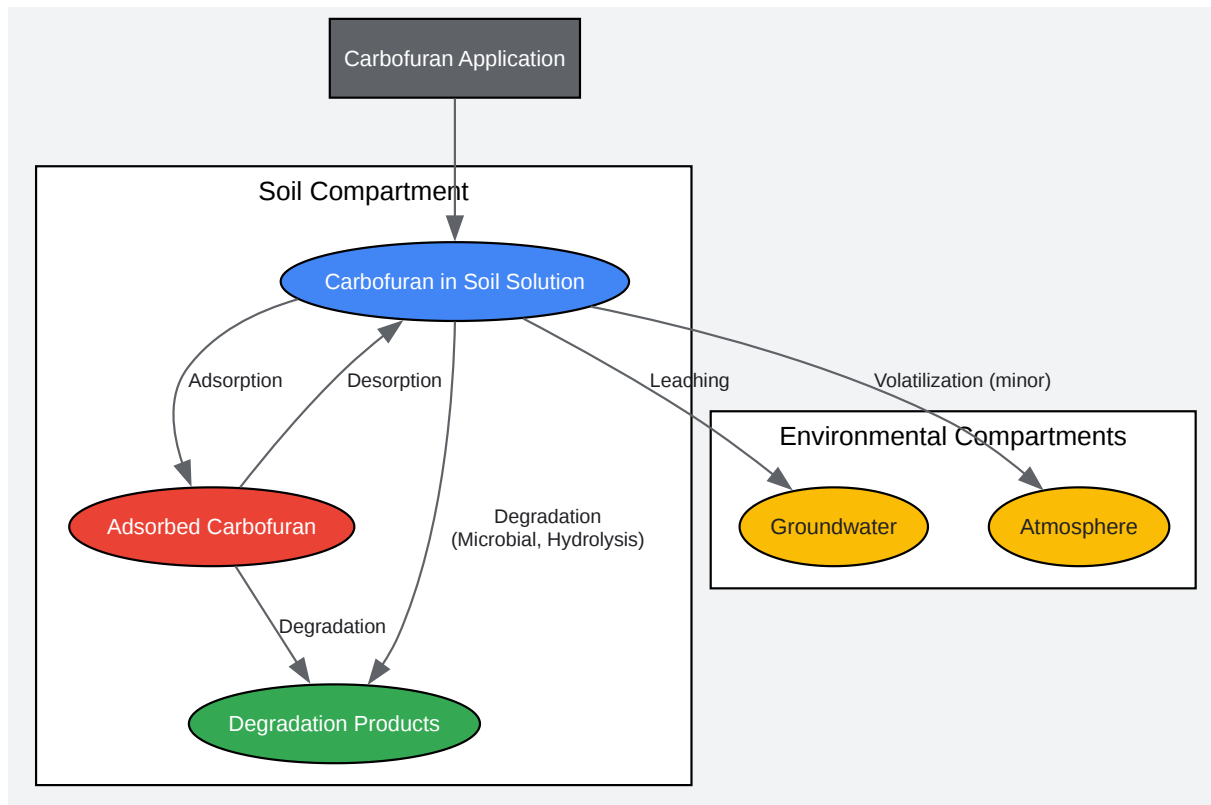
Degradation of Carbofuran

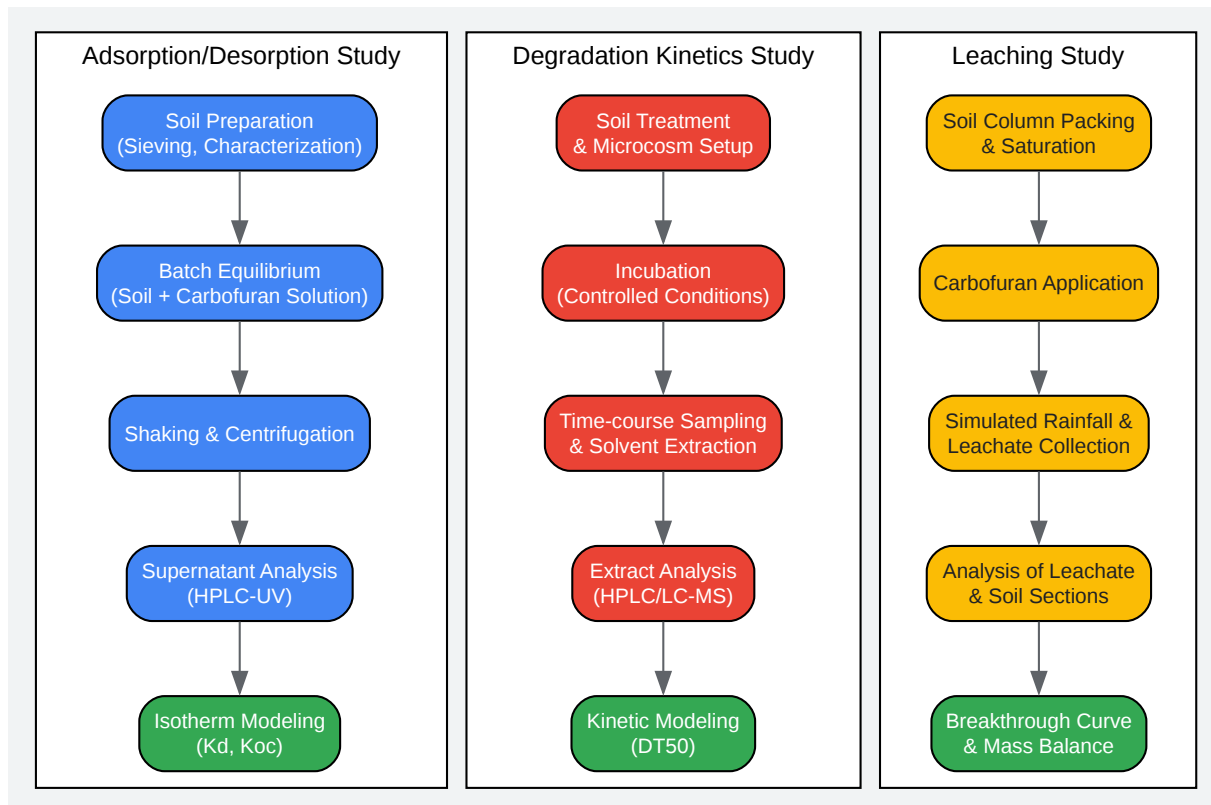
Carbofuran degradation in soil occurs through a combination of chemical and biological pathways. The primary mechanisms are hydrolysis, photolysis, and microbial degradation.^{[1][2]}

- **Hydrolysis:** This is a major degradation pathway, particularly in alkaline soils.^[1] The carbamate ester linkage is cleaved, leading to the formation of **carbofuran-7-phenol**, which is less toxic than the parent compound.^[11] The rate of hydrolysis is significantly influenced by soil pH, with faster degradation observed under alkaline conditions.^[12]
- **Microbial Degradation:** Soil microorganisms play a crucial role in the breakdown of **carbofuran**.^[11] Various bacterial and fungal species have been identified that can utilize **carbofuran** as a source of carbon and nitrogen.^[11] This process can lead to the formation of metabolites such as 3-hydroxycarbofuran and 3-ketocarbofuran, which can be as toxic as the parent compound.^{[1][2]} Repeated applications of **carbofuran** can lead to enhanced microbial degradation due to the acclimation of the microbial population.^[13]
- **Photolysis:** On the soil surface, **carbofuran** can be degraded by sunlight.^[12] This process involves the cleavage of the carbamate group and subsequent reactions.^[12] The extent of photolysis is generally limited to the top few millimeters of the soil.

The major degradation products of **carbofuran** in soil are **carbofuran-7-phenol**, 3-hydroxycarbofuran, and 3-ketocarbofuran.^[11]







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- To cite this document: BenchChem. [Environmental Fate and Transport of Carbofuran in Soil: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1668357#environmental-fate-and-transport-of-carbofuran-in-soil]

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